

Application Notes and Protocols for Fluometuron in Weed Science Field Studies

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Compound of Interest

Compound Name: Fluometuron

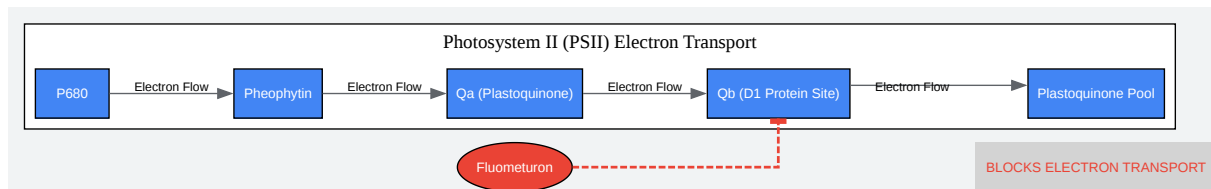
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Abstract: This document provides detailed application notes and protocols for the use of **Fluometuron** in weed science field research. **Fluometuron** is a selective, systemic herbicide from the phenylurea chemical family, primarily used for controlling annual broadleaf weeds and grasses in cotton and sugarcane cultivation.[1][2][3][4] Its efficacy and crop safety are highly dependent on proper application techniques, timing, and adherence to environmental conditions. These guidelines are intended for researchers, scientists, and agricultural professionals to ensure accurate, repeatable, and safe experimental outcomes.

Mechanism of Action

Fluometuron is classified as a WSSA Group 7 herbicide (HRAC Group C2).[2] Its primary mode of action is the inhibition of photosynthesis at Photosystem II (PSII).[2] **Fluometuron** binds to the D1 quinone-binding protein within the PSII complex in plant chloroplasts, which blocks the electron transport chain.[1] This disruption halts ATP and NADPH production, essential for carbon fixation, ultimately leading to oxidative stress, membrane damage, and death of susceptible weed species.[1] It is primarily absorbed by the roots and translocated upward to the shoots via the xylem.[2] Foliar absorption is limited but can be enhanced with the use of surfactants.[2][5]



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Caption: **Fluometuron** inhibits photosynthesis by blocking electron transport at the D1 protein site of Photosystem II.

Application Notes

Formulations

Fluometuron is available in several formulations, with the most common being:

- Suspension Concentrate (SC) / Flowable Liquid (FL): A stable suspension of the active ingredient in a fluid, intended for dilution with water.[2][5]
- Wettable Powder (WP): A finely ground powder formulation that forms a suspension when mixed with water.[1]
- Water Dispersible Granule (WG) / Dry Flowable (DF): Granules that readily disperse in water to form a suspension.

Application Timings and Methods

Fluometuron offers a wide application window, allowing for flexibility in weed management programs.[2]

- Pre-plant Incorporated (PPI): Applied to the soil and mechanically incorporated (e.g., with a cultivator) to a depth of approximately 5 cm before planting.[6] This method places the herbicide in the weed germination zone.

- Pre-emergence (PRE): Applied to the soil surface after planting but before crop or weed emergence.[1][6] This is the most common application timing. Rainfall or irrigation is required to move the herbicide into the soil profile for activation. Severe cotton injury may occur if heavy rain follows a PRE application.[6]
- Post-emergence (POST): Applied over the top of emerged cotton and weeds.[1][6]
 - Early POST-Directed: Applied when cotton is at least 15 cm tall, directing the spray to the base of the cotton plant to minimize contact with foliage and target small, actively growing weeds (not more than 8 cm high).[6]
 - Lay-by Application: A directed spray applied after the last cultivation, targeting weeds at the base of larger cotton plants.[6]

Data Presentation: Application Rates and Efficacy

Quantitative data from field studies are summarized below. Application rates should be adjusted based on soil type, with lower rates used on lighter, low-organic matter soils and higher rates on heavier, high-organic matter soils.[6]

Table 1: Recommended Field Application Rates for **Fluometuron**

Application Timing	Rate (kg a.i. per hectare)	Water Volume (L/ha)	Notes
Pre-plant Incorporated	0.8 - 1.5	100 - 250	Incorporate immediately after application to a depth of ~5 cm.[6]
Pre-emergence	1.1 - 2.2	100 - 250	Apply immediately after sowing. Requires moisture for activation.[1][6][7]
Early Post-emergence (Directed)	0.6 - 1.3	220 - 440	Apply when cotton is >15 cm tall. Add a non-ionic surfactant. [1][6]
Lay-by (Directed)	1.3 - 2.7	220 - 440	Apply after the last cultivation. Add a non-ionic surfactant.[6]

Table 2: Weed Species Controlled by **Fluometuron**

Common Name	Scientific Name	Control Level
Palmer Amaranth	Amaranthus palmeri	Good to Excellent[2]
Pigweed species	Amaranthus spp.	Excellent[5][6]
Common Lambsquarters	Chenopodium album	Excellent[1][8]
Crabgrass species	Digitaria spp.	Good[1][2]
Barnyardgrass	Echinochloa crus-galli	Good[2]
Morningglory species	Ipomoea spp.	Fair to Good[2][9]
Sicklepod	Senna obtusifolia	Good[2]
Prickly Sida (Teaweed)	Sida spinosa	Good[5][9]
Cocklebur	Xanthium strumarium	Good[2]
Ryegrass	Lolium spp.	Good[6]

Table 3: Cotton Tolerance and Potential Injury Symptoms

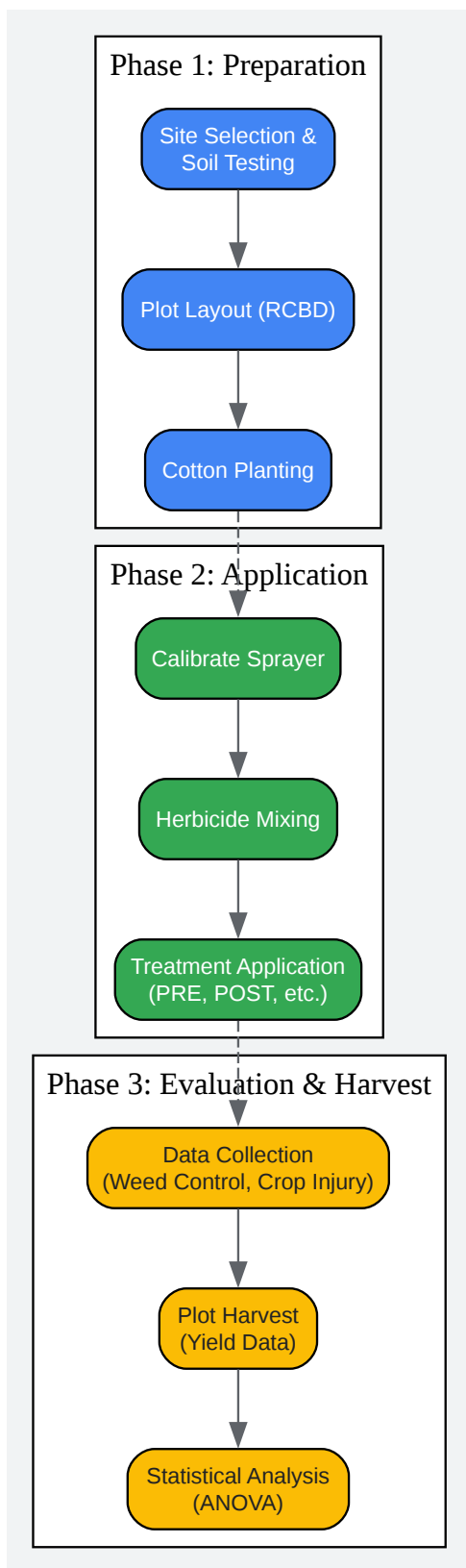
Application Timing	Potential Injury	Symptoms	Mitigating Factors
Pre-emergence	High risk with heavy rain	Stunting, interveinal chlorosis on early leaves, delayed maturity.[10]	Use lower rates on sandy soils; ensure proper seed furrow closure.
Post-emergence (Over-the-Top)	Moderate to High	Leaf chlorosis, stunting.	Not generally recommended; use directed spray to avoid foliage contact.
Post-emergence (Directed/Lay-by)	Low	Minimal if spray is properly directed to the base of the plant.	Ensure adequate cotton height (>15 cm); use appropriate spray shields.

Experimental Protocols

This section outlines a standard protocol for conducting a field efficacy and crop tolerance trial for **Fluometuron**.

Experimental Design and Plot Establishment

- **Site Selection:** Choose a field with uniform soil type and a known history of target weed infestation. Avoid areas with significant topographical changes.
- **Experimental Design:** Use a Randomized Complete Block Design (RCBD) with 3 to 4 replications.[\[11\]](#)
- **Plot Size:** Minimum plot size should be 25 m², typically consisting of four cotton rows with a length of 7-10 meters.[\[12\]](#)
- **Control Plots:** Include both an untreated (weedy) check and a weed-free (hand-weeded) check in each replication to assess weed competition and maximum yield potential, respectively.[\[12\]](#)
- **Crop Establishment:** Plant a suitable cotton variety at the locally recommended seeding rate and depth. Record the planting date.[\[7\]](#)



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Caption: Standard workflow for a herbicide field efficacy and crop tolerance study.

Herbicide Application

- **Equipment:** Use a CO₂-pressurized backpack sprayer or a small-plot tractor-mounted sprayer equipped with flat-fan nozzles calibrated to deliver a consistent volume (e.g., 150-250 L/ha).^[7]
- **Mixing Procedure:** a. Fill the spray tank to 50-75% of the required water volume.^{[13][14]} b. Begin agitation.^{[6][15]} c. If using a Wettable Powder (WP) or Water Dispersible Granule (WG), pre-mix the required amount in a separate container to form a slurry, then add it to the spray tank.^[13] For Suspension Concentrates (SC), add the product directly. d. If tank-mixing, add products one at a time, allowing each to fully disperse before adding the next. Follow the W-A-L-E-S (Wettable powders, Agitate, Liquid flowables, Emulsifiable concentrates, Surfactants) order. e. Add any required adjuvants (e.g., non-ionic surfactant for POST applications) last.^[15] f. Add the remaining water to reach the final volume. g. Maintain continuous agitation throughout the application process.^[6]
- **Application:** Apply treatments uniformly across the designated plots, avoiding drift to adjacent plots by using spray shields and not spraying in windy conditions.

Data Collection and Analysis

- **Weed Control Assessment:** Visually assess weed control for each species at regular intervals (e.g., 14, 28, and 56 days after treatment). Use a scale of 0% (no control) to 100% (complete weed death) relative to the untreated control plots.^[11]
- **Crop Injury Assessment:** Visually assess crop injury (phytotoxicity) at the same intervals. Use a scale of 0% (no injury) to 100% (complete crop death), looking for symptoms like stunting, chlorosis, and stand reduction.^[11]
- **Yield Data:** Harvest the center two rows of each plot to determine the seed cotton yield.^[7] Quality parameters like fiber length and micronaire can also be analyzed.^[10]
- **Statistical Analysis:** Subject all data (weed control, crop injury, yield) to Analysis of Variance (ANOVA). Use a mean separation test (e.g., Fisher's LSD or Tukey's HSD) at an appropriate significance level ($P \leq 0.05$) to compare treatment means.^[11]

Safety and Environmental Considerations

Personal Protective Equipment (PPE)

When handling and applying **Fluometuron**, all personnel must wear:

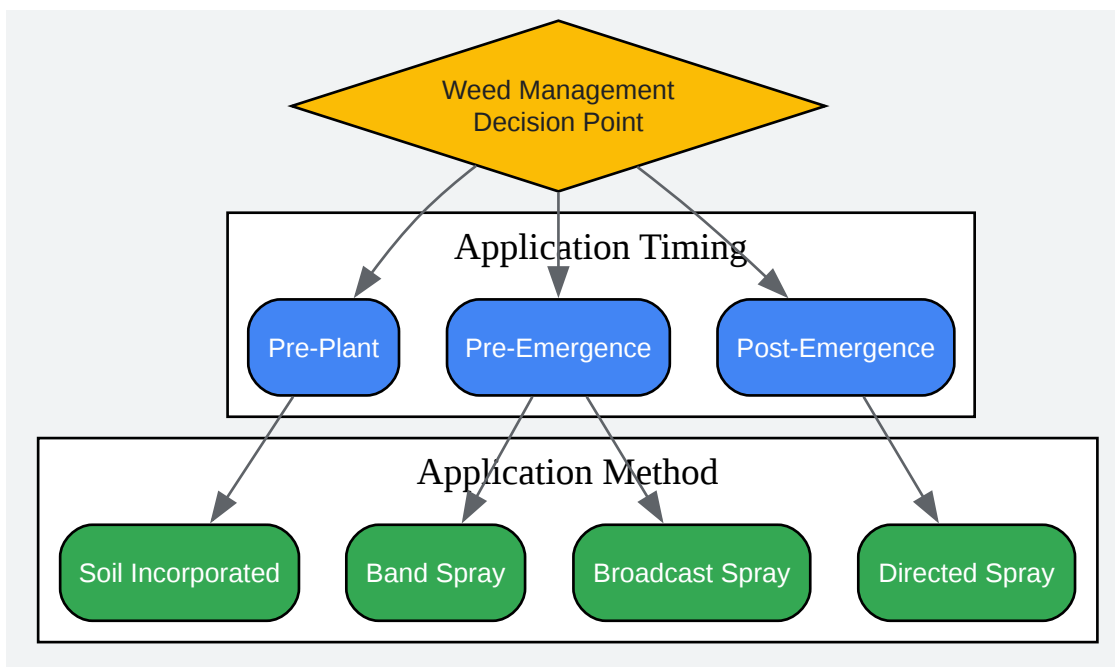
- Long-sleeved shirt and long pants or coveralls.[5]
- Chemical-resistant gloves (e.g., nitrile, neoprene).[5]
- Chemical-resistant footwear plus socks.[5]
- Protective eyewear (goggles or face shield).[5]

Field Re-Entry

A Restricted-Entry Interval (REI) of 24 hours must be observed after application.[5][16] Do not allow worker entry into treated areas during the REI.

Environmental Fate

- Soil Persistence: **Fluometuron**'s persistence in soil is influenced by soil type, organic matter, pH, and microbial activity.[17][18] Higher organic matter can increase adsorption, reducing bioavailability but potentially increasing persistence.[17]
- Runoff and Leaching: As a soil-applied herbicide, **Fluometuron** can be susceptible to runoff, particularly on sloped fields during heavy rainfall events soon after application. Its potential to leach is moderate and depends on soil texture.



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Caption: Decision logic for selecting **Fluometuron** application timing and method in field studies.

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